

trifloxystrobin powdery mildew control apples mangoes

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Compound Focus: Trifloxystrobin

CAS No.: 141517-21-7

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Efficacy Against Powdery Mildew

Trifloxystrobin demonstrates significant efficacy against powdery mildews across multiple fruit crops. The table below summarizes key quantitative data from field studies.

Table 1. Efficacy of **Trifloxystrobin** Against Powdery Mildew and Rust in Fruit Crops

| Crop | Disease | Pathogen | Concentration (% v/v) | Efficacy Results | Citation |
|-------|----------------|--------------------------------|-----------------------|---|----------|
| Apple | Powdery Mildew | <i>Podosphaera leucotricha</i> | 0.0075, 0.015, 0.035 | 95-98% reduction in mildewed leaf area (secondary infections) | [1] |
| Apple | Powdery Mildew | <i>Podosphaera leucotricha</i> | 0.0075, 0.015, 0.035 | 94-98% reduction in disease incidence on terminal shoots | [1] |
| Mango | Powdery Mildew | <i>Oidium mangiferae</i> | 0.005, 0.01, 0.025 | 91-94% disease control on fruit | [1] |

| Crop | Disease | Pathogen | Concentration (% v/v) | Efficacy Results | Citation |
|-----------|----------------|------------------------------|-----------------------|--|----------|
| Nectarine | Powdery Mildew | <i>Sphaerotheca pannosa</i> | 0.005, 0.01, 0.025 | 89-92% disease control on fruit | [1] |
| Prune | Rust | <i>Tranzschelia discolor</i> | 0.005, 0.01, 0.025 | 87-91% reduction in leaf area infected | [1] |

Application Protocols

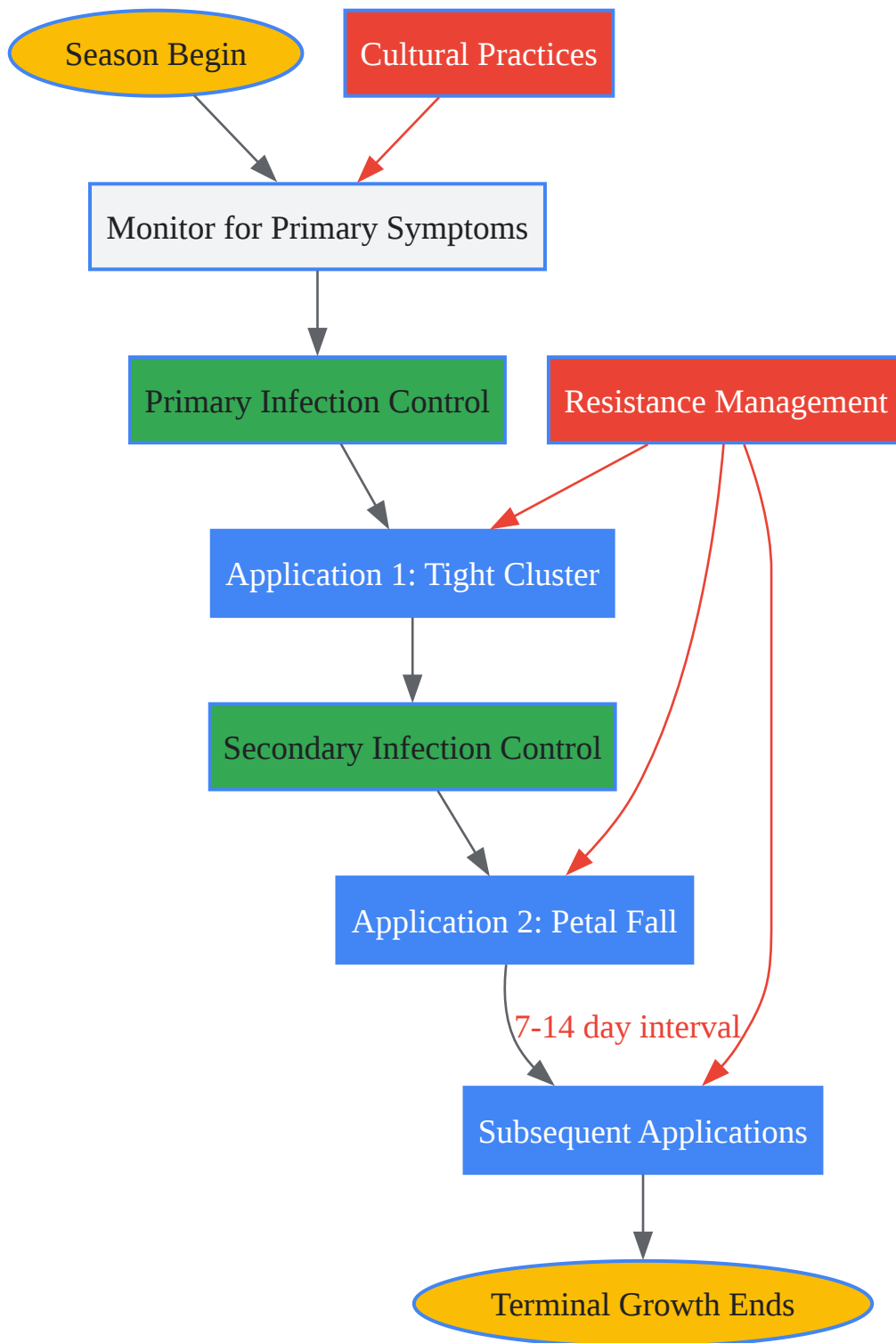
Effective control of powdery mildew requires well-timed applications and proper dosing.

Table 2. Application Protocol for **Trifloxystrobin** in Apples and Mangoes

| Parameter | Apple-Specific Recommendations | Mango-Specific Recommendations |
|----------------------------|---|---|
| Product Example | Flint Extra Fungicide [2] | Information derived from research settings [1] |
| Recommended Rate | 2.5 - 3.0 fl oz per acre [3] [4] | Tested at 0.005 - 0.025% concentration [1] |
| Application Timing | Begin at tight cluster stage; continue on a 7-14 day interval until end of terminal shoot growth [3]. | Four or more applications may be needed for sufficient control [1]. |
| Application Interval | 7-14 days, with tighter intervals during rapid shoot growth [3]. | Specific interval not defined; applications timed to protect young fruit. |
| Pre-Harvest Interval (PHI) | 14 days [3] | To be determined by local regulations. |

| Parameter | Apple-Specific Recommendations | Mango-Specific Recommendations |
|-------------------------------------|---|---|
| Use in Resistance Management | Excellent control; rotate with different FRAC groups (e.g., DMI fungicides - FRAC 3) [1] [3]. | Effective; valuable for rotation to manage resistance to other fungicide classes [1]. |

The following workflow outlines the integrated strategy for managing powdery mildew in apples, which can also be adapted for mangoes:



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Detailed Experimental Methodologies

The efficacy data presented is based on standardized field and laboratory protocols.

Field Experiment Protocol for Efficacy Evaluation [1]

- **Orchard Selection:** Experiments are conducted in commercial orchards with a history of the target diseases and cultivars known to be susceptible to the pathogens.
- **Experimental Design:** A randomized complete block design is typically used, with each treatment replicated 3-4 times. A single tree usually serves as one experimental unit.
- **Treatment Application:** Fungicides are applied using standard orchard sprayers. Applications should cover both sides of the leaves thoroughly. Experimental treatments include multiple concentrations of the test fungicide (e.g., **trifloxystrobin** at 0.0075%, 0.015%, 0.035%), standard reference fungicides (e.g., penconazole for powdery mildew), and a non-treated water control.
- **Disease Assessment:**
 - **Apple Powdery Mildew (Primary):** Count the number of primary infections per tree at the bloom stage.
 - **Apple Powdery Mildew (Secondary):** Randomly select 10 shoots per tree. Assess the five youngest expanded leaves on each shoot for the percentage of leaf area covered by mildew.
 - **Fruit Infection:** Assess a defined number of fruits per tree for symptoms (e.g., netlike russetting).
 - Assessments are conducted at regular intervals (e.g., 7-14 days) after application.

In Vitro Protocol for Fungicide Screening (Poison Food Technique) [5]

- **Media Preparation:** Prepare Potato Dextrose Agar (PDA) medium.
- **Fungicide Incorporation:** Amend the PDA with the test fungicide at three different concentrations (e.g., 0.05%, 0.1%, 0.15%) while the agar is cooling but still liquid.
- **Pathogen Inoculation:** In the center of each petri dish containing the amended PDA, place a mycelial disc (e.g., 5mm diameter) taken from the actively growing margin of the target pathogen (e.g., *Colletotrichum gloeosporioides*).
- **Incubation and Measurement:** Incubate the inoculated plates at a suitable temperature (e.g., 25±2°C). Measure the radial growth of the fungus in the treated plates and compare it to the growth in an unamended control plate after a set period.
- **Data Analysis:** Calculate the percentage of mycelial growth inhibition.

Resistance Management and Integrated Control

- **Unique Mode of Action:** **Trifloxystrobin** is a strobilurin fungicide (FRAC Group 11) that inhibits mitochondrial respiration in fungi [1]. This mode of action differs from other common fungicide classes like DMIs (FRAC 3) and SDHIs (FRAC 7), making it valuable for resistance management.
- **Resistance Risk:** Intensive use of any single-site fungicide can lead to the selection of resistant pathogen populations [1] [4]. Strobilurins are considered at high risk for resistance development.
- **Integrated Strategies:**
 - **Fungicide Rotation:** Rotate **trifloxystrobin** with fungicides from different FRAC groups (e.g., DMI fungicides like myclobutanil or triflumizole) that have different modes of action [3] [4].
 - **Tank Mixing:** Use **trifloxystrobin** in a tank mix with a protectant fungicide (e.g., copper-based products) or a fungicide from another effective group to enhance efficacy and resistance management [6].
 - **Cultural Controls:** Incorporate **host resistance** by planting less susceptible cultivars where available [3] [4]. Practice **sanitation** by pruning and removing infected shoots in early spring to reduce initial inoculum [4].

Conclusion

Trifloxystrobin is a powerful tool for controlling powdery mildew in apples and mangoes. Its protective action, translaminar movement, and unique mode of action provide robust disease control. For sustainable long-term use, it is imperative to integrate this fungicide into a broader management program that includes cultural practices and strict adherence to anti-resistance strategies, such as rotating with chemical classes possessing different FRAC codes.

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